

Application Note: Elucidating the Mass Spectrometry Fragmentation of Butyl(1-phenylpropyl)amine

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Compound of Interest

Compound Name: *Butyl(1-phenylpropyl)amine*

CAS No.: 92111-07-4

Cat. No.: B1268278

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Abstract

This application note provides a detailed guide to the predicted mass spectrometry fragmentation pathways of **Butyl(1-phenylpropyl)amine**. Due to the limited availability of direct mass spectral data for this specific compound, this guide synthesizes fundamental principles of amine fragmentation with established data from structurally analogous compounds, such as amphetamine and other N-alkylated phenethylamines.[1][2][3] We will explore the primary fragmentation mechanisms, including alpha-cleavage and rearrangements, to predict the characteristic product ions. This document serves as a predictive guide for researchers working on the identification and characterization of **Butyl(1-phenylpropyl)amine** and related structures in various matrices.

Introduction: The Logic of Amine Fragmentation

The mass spectral fragmentation of amines is largely governed by the presence of the nitrogen atom, which directs cleavage pathways.[4][5] Under electron ionization (EI) or collision-induced dissociation (CID), the initial molecular ion (M^{+}) is formed. The fragmentation of this ion is

dominated by cleavage of the C-C bond adjacent (alpha) to the nitrogen atom, a process known as α -cleavage.[6][7] This cleavage is energetically favorable as it leads to the formation of a stable, resonance-stabilized iminium cation.[5]

For a secondary amine like **Butyl(1-phenylpropyl)amine**, several α -cleavage events are possible, leading to a series of diagnostic fragment ions. Additionally, rearrangements and cleavages within the alkyl and phenylpropyl moieties contribute to the complexity and richness of the mass spectrum.

Predicted Fragmentation Pathways of Butyl(1-phenylpropyl)amine

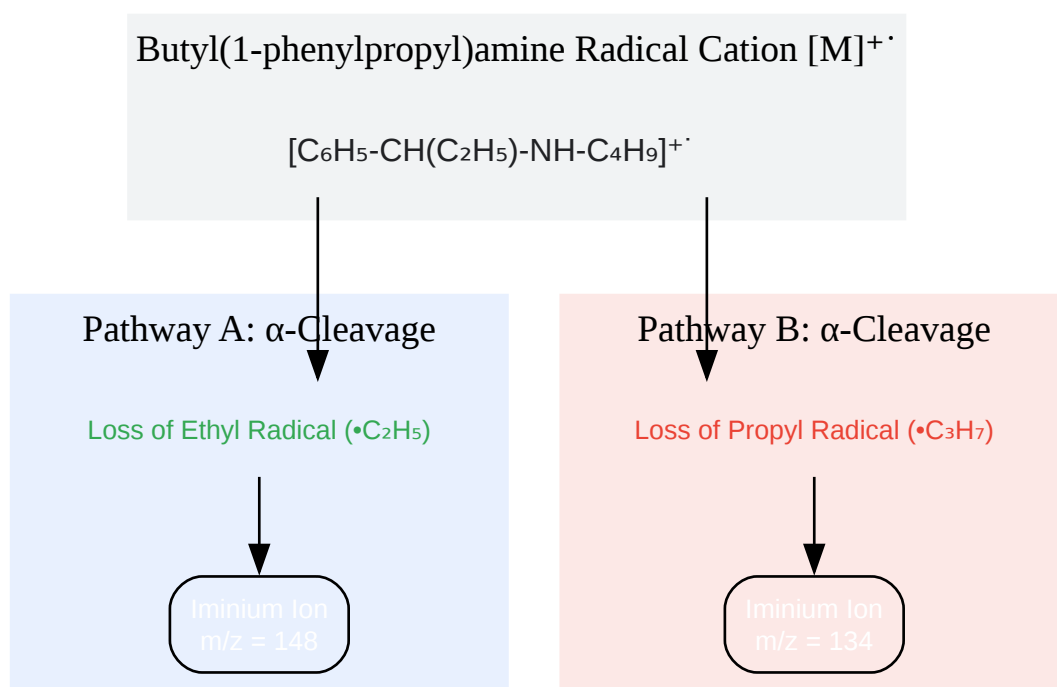
The structure of **Butyl(1-phenylpropyl)amine** features a secondary amine with a butyl group and a 1-phenylpropyl group attached to the nitrogen. This structure provides multiple sites for characteristic fragmentation.

Alpha-Cleavage: The Dominant Fragmentation Route

Alpha-cleavage is the most probable fragmentation pathway for aliphatic amines.[5][6] This involves the homolytic cleavage of a bond alpha to the nitrogen atom, resulting in the expulsion of a radical and the formation of a stable iminium ion. For **Butyl(1-phenylpropyl)amine**, there are two primary sites for α -cleavage.

- Pathway A: Cleavage within the 1-Phenylpropyl Moiety Loss of an ethyl radical ($\bullet\text{C}_2\text{H}_5$) from the 1-phenylpropyl group is a highly probable event. This leads to the formation of a stable benzylic iminium ion.
- Pathway B: Cleavage within the N-Butyl Moiety Cleavage of the C-C bond alpha to the nitrogen within the butyl group can result in the loss of a propyl radical ($\bullet\text{C}_3\text{H}_7$).

The following diagram illustrates these primary α -cleavage pathways.



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Caption: Predicted primary α -cleavage pathways for **Butyl(1-phenylpropyl)amine**.

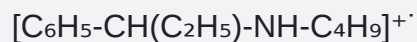
Benzylic Cleavage and Rearrangements

Compounds containing a benzyl group, such as amphetamine and its derivatives, characteristically produce a tropylium ion ($C_7H_7^+$) at m/z 91.^[8] This is formed through cleavage of the bond beta to the phenyl ring, followed by rearrangement.

- Pathway C: Formation of the Tropylium Ion Cleavage of the C-C bond between the benzylic carbon and the nitrogen-containing group, followed by rearrangement of the resulting $C_7H_8^+$ radical cation, leads to the highly stable tropylium ion.

The diagram below outlines the formation of the tropylium ion.

Butyl(1-phenylpropyl)amine Radical Cation $[M]^{\cdot+}$



Pathway C: Benzylic Cleavage & Rearrangement

β -Cleavage to Phenyl Ring

$[\text{C}_7\text{H}_8]^{\cdot+}$ Intermediate

Rearrangement

Tropylium Ion
 $m/z = 91$

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Caption: Formation of the characteristic tropylium ion (m/z 91).

Summary of Predicted Characteristic Ions

The following table summarizes the predicted major fragment ions for **Butyl(1-phenylpropyl)amine** based on the fragmentation pathways discussed. The relative abundance of these ions will depend on the specific analytical conditions (e.g., ionization method, collision energy).

m/z	Proposed Structure	Formation Pathway	Significance
177	$[\text{C}_{12}\text{H}_{19}\text{N}]^{+\cdot}$	Molecular Ion	Confirms molecular weight. May have low abundance in EI.
148	$[\text{C}_6\text{H}_5\text{-CH=NH-C}_4\text{H}_9]^+$	α -Cleavage (Loss of $\bullet\text{C}_2\text{H}_5$)	Highly probable, indicates the 1-phenylpropyl structure.
134	$[\text{C}_2\text{H}_5\text{-CH(C}_6\text{H}_5\text{)-NH=CH}_2]^+$	α -Cleavage (Loss of $\bullet\text{C}_3\text{H}_7$)	Probable, indicates the N-butyl group.
91	$[\text{C}_7\text{H}_7]^+$	Benzylic Cleavage & Rearrangement	Characteristic of compounds with a benzyl moiety.[8]
77	$[\text{C}_6\text{H}_5]^+$	Phenyl Cation	Common fragment from aromatic compounds.
57	$[\text{C}_4\text{H}_9]^+$	Butyl Cation	Fragment from the N-butyl chain.

Proposed Analytical Protocol

This section outlines a general protocol for the analysis of **Butyl(1-phenylpropyl)amine** using Gas Chromatography-Mass Spectrometry (GC-MS), a common technique for the analysis of amphetamine-type compounds.[9][10]

Instrumentation

- Gas Chromatograph: Agilent 8890 GC System or equivalent.
- Mass Spectrometer: Agilent 5977B GC/MSD or equivalent single quadrupole, or a Q-TOF for high-resolution mass spectrometry.[1][3]
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μm) or equivalent.

GC-MS Parameters

Parameter	Value
Inlet Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium
Oven Program	80 °C (hold 1 min), ramp to 280 °C at 15 °C/min, hold 5 min
Ion Source	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230 °C
Quadrupole Temp	150 °C
Scan Range	40-450 amu

Sample Preparation

- Standard Preparation: Prepare a 1 mg/mL stock solution of **Butyl(1-phenylpropyl)amine** in methanol. Prepare working standards by serial dilution.
- Extraction (from a matrix like urine):
 - To 1 mL of sample, add an appropriate internal standard.
 - Alkalinize the sample with NaOH to a pH > 10.
 - Perform a liquid-liquid extraction with an organic solvent (e.g., ethyl acetate).
 - Evaporate the organic layer to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable solvent for GC-MS analysis.

Conclusion

While direct experimental data for **Butyl(1-phenylpropyl)amine** is scarce, a robust prediction of its mass spectral fragmentation can be made by applying fundamental principles of mass spectrometry and drawing parallels with well-documented, structurally similar compounds. The expected mass spectrum will likely be dominated by iminium ions resulting from α -cleavage and the characteristic tropylium ion at m/z 91. The protocols and predictive data presented in this application note provide a solid foundation for the identification and characterization of this compound in a research or forensic setting.

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